

4,5-Dimethoxy-1-indanone molecular weight and formula

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Compound of Interest

Compound Name: **4,5-Dimethoxy-1-indanone**

Cat. No.: **B110826**

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An In-Depth Technical Guide to **4,5-Dimethoxy-1-indanone**: Properties, Synthesis, and Applications

Abstract

4,5-Dimethoxy-1-indanone is a substituted indanone, a class of bicyclic aromatic ketones that serve as pivotal structural motifs in medicinal chemistry and materials science. The indanone core is recognized as a "privileged scaffold" due to its prevalence in a wide array of biologically active compounds. This guide provides a comprehensive overview of the fundamental properties, synthesis, and key applications of **4,5-Dimethoxy-1-indanone**, tailored for researchers, scientists, and professionals in drug development. We will delve into its physicochemical characteristics, explore the mechanistic underpinnings of its synthesis, and highlight its role as a versatile intermediate in the creation of novel therapeutic agents.

Core Molecular and Physical Properties

4,5-Dimethoxy-1-indanone, identified by the CAS Number 6342-80-9, is a solid, crystalline compound at room temperature, typically appearing as a white to yellow powder.^{[1][2]} Its core structure consists of a benzene ring fused to a five-membered ring containing a ketone, with two methoxy groups (-OCH₃) substituted at the 4 and 5 positions of the aromatic ring.

The fundamental molecular attributes are summarized below:

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1][3][4][5][6]
Molecular Weight	192.21 g/mol	[1][3][4][5]
IUPAC Name	4,5-dimethoxy-2,3-dihydroinden-1-one	[1][6]
CAS Number	6342-80-9	[3]
Appearance	White to yellow powder, crystals	[1][2][7]
Melting Point	73-77 °C	[1][2][3]
Boiling Point	350.3 °C (at 760 mmHg)	[1]
Density	1.179 g/cm ³	[1][7]
SMILES	COC1=C(C2=C(C=C1)C(=O)C C2)OC	[1]
InChI Key	XQODIRIVQXQUN- UHFFFAOYSA-N	[1][3]

The presence of the two methoxy groups and the ketone functional group makes this molecule a valuable and reactive intermediate for further chemical modification.



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